

FAQ & Troubleshooting Guide: 2-Amino-9-Fluorenol & Related Compounds

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Compound Focus: 2-AMINO-9-FLUORENOL

CAS No.: 33417-27-5

Cat. No.: S661676

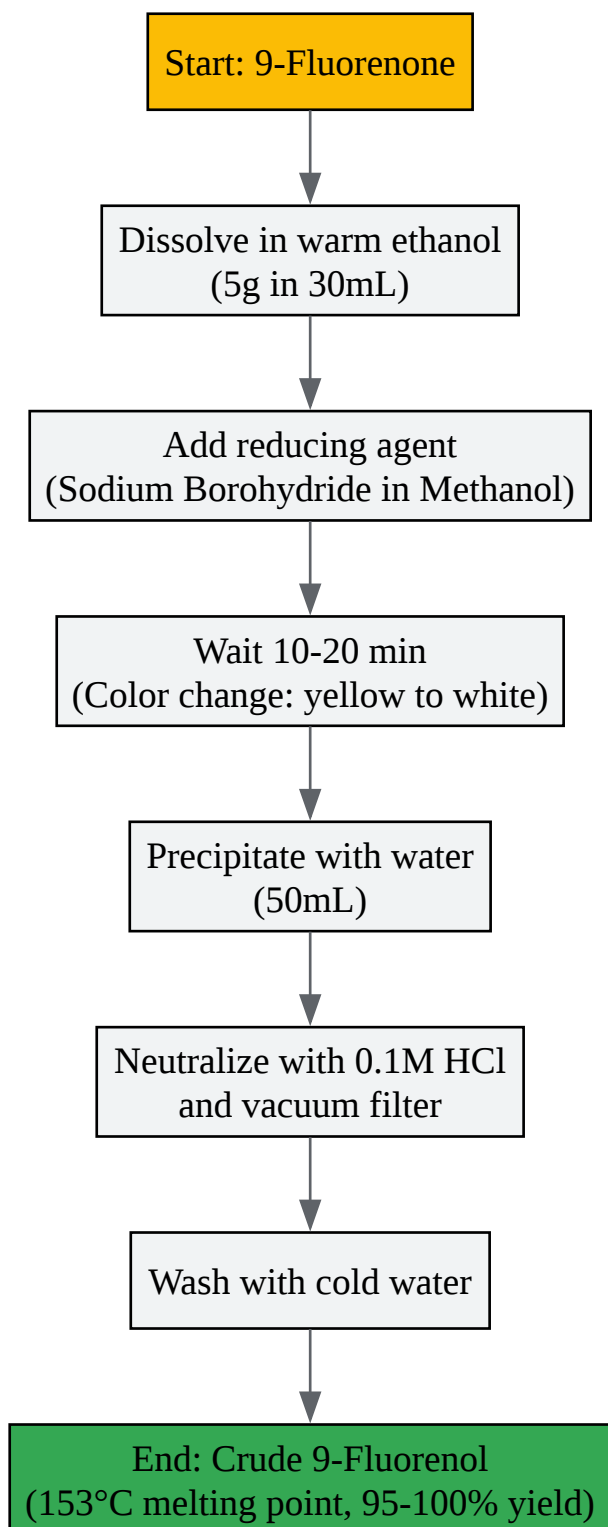
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Q1: What is the basic chemical information for 2-amino-9-fluorenone? While your query is about the 9-*ol* (hydroxy) derivative, much of the available experimental data is for the 9-*one* (ketone) analog. The information for this related compound can serve as a useful reference.

Property	Details for 2-Amino-9-fluorenone
CAS Number	3096-57-9 [1]
Molecular Formula	C ₁₃ H ₉ NO [1]
Molecular Weight	195.22 g/mol [1]
Melting Point	Not specified in search results
Appearance	Not specified in search results

Q2: Which solvents are suitable for NMR spectroscopy of related compounds? Experimental data indicates that **chloroform-d (CDCl₃)** is a suitable solvent for proton and carbon-13 NMR studies of 2-amino-9-fluorenone. Studies were conducted at concentrations of approximately 0.049 g in 0.5 mL CDCl₃ [1].

Q3: What is a known synthetic route for 9-fluorenol? The reduction of 9-fluorenone to 9-fluorenol is a well-established procedure. The following protocol can be adapted for related molecules, though conditions for **2-amino-9-fluorenol** may differ.



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Detailed Protocol:

- **Dissolution:** Dissolve 5 g of 9-fluorenone in 30 mL of warm ethanol in a 100 mL beaker [2].
- **Reduction:** Prepare a fresh reducing agent by mixing 200 mg sodium methoxide, 10 mL methanol, and 0.4 g sodium borohydride. Add this solution dropwise to the 9-fluorenone solution [2].
- **Reaction:** Allow the mixture to stand undisturbed for 10-20 minutes. Observe the color change from yellow to white, indicating the formation of 9-fluorenol [2].
- **Precipitation & Isolation:** Precipitate the product by adding 50 mL of water. Neutralize the mixture with 0.1 M HCl, then isolate the crude product via vacuum filtration [2].
- **Washing & Drying:** Wash the solid with cold water to remove inorganic salts and allow it to dry [2]. The resulting crude product is typically pure enough for characterization by melting point and spectroscopy [2].

Experimental Planning and Troubleshooting

Since direct data on **2-amino-9-fluorenol** is limited, the following workflow can guide your experimental solvent selection, using information from its analogs.



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Troubleshooting Common Issues:

- **Problem: Low Solubility**
 - **Solution:** The molecular recognition study of beta-cyclodextrin with 2-amino-9-fluorenone was conducted in **aqueous solution** at various pH levels [3]. This suggests that water or aqueous buffers can be used, especially for host-guest chemistry. For organic reactions, consider using moderate polarity solvents like **THF or ethanol**, which were used in the synthesis of 9-fluorenol [2].
- **Problem: Low Reaction Yield or Unwanted Side Products**
 - **Solution:** Ensure the solvent is anhydrous if the reaction is sensitive to water or acids. The reduction protocol for 9-fluorenol uses ethanol as a solvent without issue [2], but for other

reaction types, drying solvents may be necessary.

- **Problem: Difficulty in Product Purification or Isolation**

- **Solution:** The reduction of 9-fluorenone offers a simple purification method by precipitation into water [2]. If your product shares similar properties, this can be an effective strategy.

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References

1. - 2 - AMINO -FLUORENONE(3096-57-9) 13C NMR spectrum 9 [chemicalbook.com]
2. 1689-64-1 | 9 - Fluorenone | Puyang Huicheng Electronic Material Co., Ltd [hcchems.com]
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[<https://www.smolecule.com/products/b661676#solvent-selection-for-2-amino-9-fluorenone-reactions>]

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